

Applications of 2'-Amino-2'-deoxyadenosine in Molecular Biology: Application Notes and Protocols

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Compound of Interest

Compound Name: 2'-Amino-2'-deoxyadenosine

Cat. No.: B084144

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Introduction

2'-Amino-2'-deoxyadenosine is a modified nucleoside analog that has garnered significant interest in molecular biology due to its unique chemical properties. The replacement of the 2'-hydroxyl group with an amino group on the ribose sugar introduces novel functionalities, enhancing the utility of oligonucleotides in a variety of applications. These applications range from improving the therapeutic potential of nucleic acids to serving as powerful research tools for studying molecular interactions. This document provides detailed application notes and experimental protocols for the use of **2'-Amino-2'-deoxyadenosine** in molecular biology.

Application Notes

Enhanced Duplex Stability and Nuclease Resistance of Oligonucleotides

Incorporation of **2'-Amino-2'-deoxyadenosine** into DNA and RNA oligonucleotides significantly enhances their thermal stability and resistance to nuclease degradation. The 2'-amino group can participate in additional hydrogen bonding within the duplex, and its presence sterically hinders the approach of nucleases.

Key Advantages:

- **Increased Melting Temperature (T_m):** The substitution of a 2'-hydroxyl with a 2'-amino group can increase the melting temperature of a DNA:RNA duplex, making it more stable.
- **Nuclease Resistance:** Oligonucleotides containing 2'-amino modifications exhibit a longer half-life in serum and other biological fluids, a crucial property for in vivo applications.

Quantitative Data on Duplex Stability:

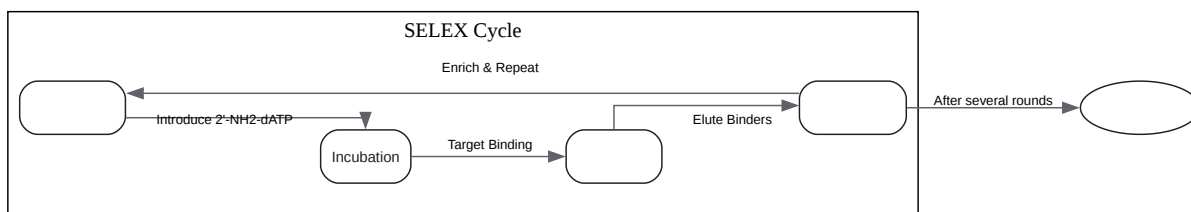
Modification	Change in Melting Temperature (ΔT_m) per substitution ($^{\circ}\text{C}$)	Reference Sequence Type
2'-Amino-dA	+1.5 to +3.0	DNA:RNA Hybrid
2'-Fluoro-dA	+1.3	DNA:RNA Hybrid
2'-O-Methyl-A	+1.8	DNA:RNA Hybrid

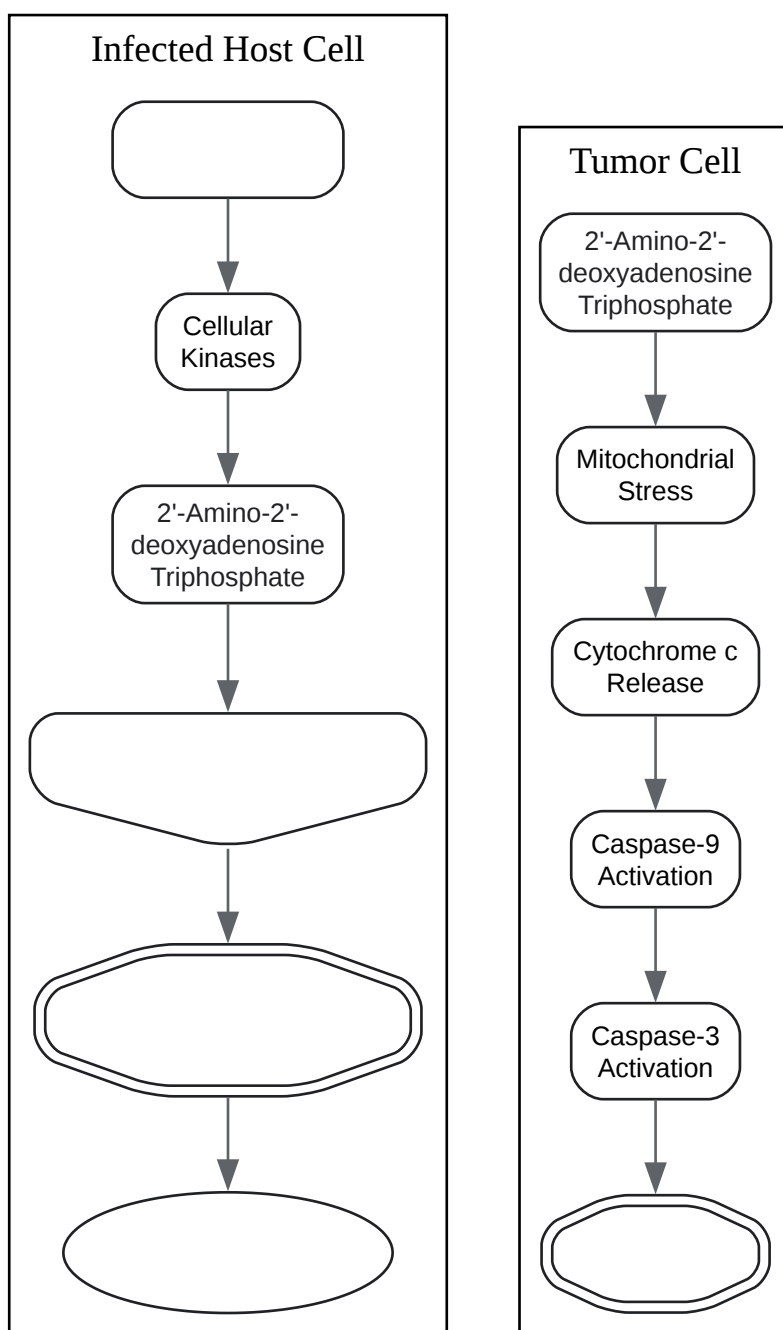
Note: The exact ΔT_m can be sequence-dependent.

Development of High-Affinity Aptamers via SELEX

2'-Amino-2'-deoxyadenosine triphosphate (2'-NH₂-dATP) can be used in the Systematic Evolution of Ligands by Exponential Enrichment (SELEX) process to generate modified aptamers with enhanced binding affinities and specificities. The 2'-amino group can provide additional contact points for interaction with the target molecule.

Workflow for SELEX with **2'-Amino-2'-deoxyadenosine**:





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